

5-Formylindole-CE Phosphoramidite: A Technical Guide to Stability and Solubility

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Compound of Interest

Compound Name: 5-Formylindole-CE
Phosphoramidite

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Introduction

5-Formylindole-CE Phosphoramidite is a key reagent for the incorporation of an aldehyde functional group into synthetic oligonucleotides. This modification provides a reactive handle for the post-synthetic conjugation of various molecules, including fluorophores, quenchers, and affinity ligands, enabling a wide range of applications in diagnostics, therapeutics, and fundamental research. The stability and solubility of this phosphoramidite are critical parameters that directly impact the efficiency of oligonucleotide synthesis and the quality of the final product. This technical guide provides an in-depth overview of the stability and solubility of **5-Formylindole-CE Phosphoramidite**, along with recommended handling procedures and experimental protocols.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-Formylindole-CE Phosphoramidite** is presented in the table below.

Property	Value	Reference
Chemical Formula	C ₄₄ H ₅₀ N ₃ O ₇ P	[1]
Molecular Weight	763.86 g/mol	[1]
CAS Number	460355-05-9	[1]
Appearance	Not specified, but phosphoramidites can be powders or viscous oils.	

Stability

The stability of **5-Formylindole-CE Phosphoramidite** is crucial for its successful use in automated oligonucleotide synthesis. Like most phosphoramidites, it is sensitive to moisture and oxidation.

Solid-State Stability

Proper storage is essential to maintain the integrity of the solid phosphoramidite.

Parameter	Recommendation
Storage Temperature	Freezer storage, -10 to -30°C
Storage Conditions	Dry, under an inert atmosphere (e.g., argon)
Handling	Minimize exposure to atmospheric moisture and oxygen.

While specific long-term stability data for solid **5-Formylindole-CE Phosphoramidite** is not readily available in the public domain, adherence to the recommended storage conditions is critical for maximizing its shelf life.

Solution Stability

Once dissolved for use on a DNA synthesizer, the stability of the phosphoramidite solution is a key factor for efficient coupling.

Parameter	Value
Solvent	Anhydrous Acetonitrile
Recommended Concentration	0.1 M
Stability in Solution	2-3 days

The stability of phosphoramidites in solution is generally limited by degradation pathways involving hydrolysis. The presence of even trace amounts of water in the acetonitrile can lead to a reduction in coupling efficiency.

Solubility

5-Formylindole-CE Phosphoramidite is soluble in anhydrous acetonitrile, the standard solvent used in oligonucleotide synthesis.

Solvent	Concentration	Volume for 0.25 g
Anhydrous Acetonitrile	0.1 M	3.27 mL

For other non-standard solvents, it is recommended to perform small-scale solubility tests before preparing a larger volume for synthesis.

Experimental Protocols

Protocol for Assessing Solution Stability

This protocol outlines a general method for determining the stability of **5-Formylindole-CE Phosphoramidite** in solution over time using HPLC analysis.

Materials:

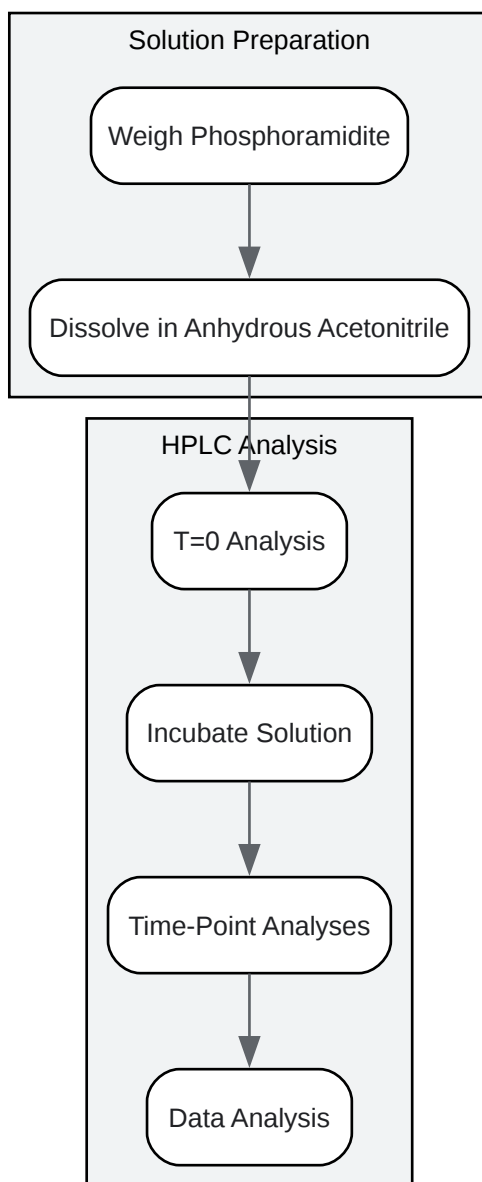
- **5-Formylindole-CE Phosphoramidite**
- Anhydrous acetonitrile (DNA synthesis grade)
- HPLC system with a suitable C18 column

- Inert gas (Argon or Nitrogen)
- Autosampler vials with septa

Procedure:

- **Solution Preparation:** In a glove box or under a stream of inert gas, accurately weigh a known amount of **5-Formylindole-CE Phosphoramidite** and dissolve it in the appropriate volume of anhydrous acetonitrile to achieve the desired concentration (e.g., 0.1 M).
- **Initial Analysis (T=0):** Immediately after preparation, transfer an aliquot of the solution to an HPLC vial and perform an analysis to determine the initial purity.
- **Incubation:** Store the stock solution in a sealed vial under an inert atmosphere at room temperature, simulating the conditions on a DNA synthesizer.
- **Time-Point Analysis:** At regular intervals (e.g., 24, 48, 72 hours), withdraw an aliquot from the stock solution and analyze it by HPLC.
- **Data Analysis:** For each time point, calculate the peak area of the intact phosphoramidite and any degradation products. Plot the percentage of the intact phosphoramidite as a function of time to determine the stability profile.

Workflow for Stability Assessment



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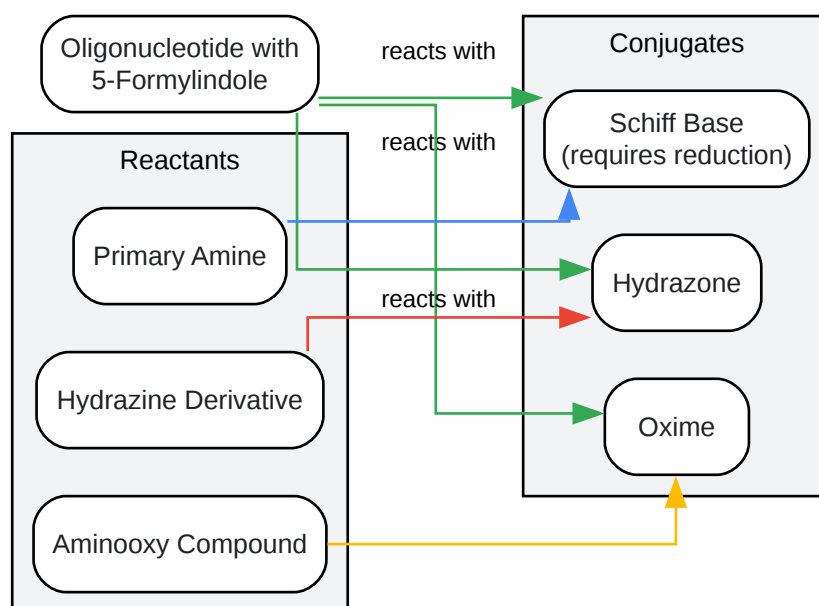
Caption: Workflow for assessing the solution stability of **5-Formylindole-CE Phosphoramidite**.

Application in Oligonucleotide Synthesis

5-Formylindole-CE Phosphoramidite is used to introduce an aldehyde group into an oligonucleotide, which can then be used for subsequent conjugation reactions.

Reaction Pathway

The aldehyde group introduced by the 5-formylindole moiety can react with various nucleophiles to form stable conjugates.



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Caption: Conjugation reactions of 5-formylindole modified oligonucleotides.

Protocol for Oligonucleotide Synthesis and Deprotection

The use of **5-Formylindole-CE Phosphoramidite** in oligonucleotide synthesis is straightforward and generally does not require significant modifications to standard protocols.

Materials:

- DNA synthesizer
- **5-Formylindole-CE Phosphoramidite** solution (0.1 M in anhydrous acetonitrile)
- Standard DNA synthesis reagents (activator, capping reagents, oxidizing agent)

- Deprotection solution (e.g., ammonium hydroxide)

Procedure:

- **Synthesis:** Program the desired oligonucleotide sequence into the DNA synthesizer. Assign a specific port for the **5-Formylindole-CE Phosphoramidite** solution. Standard coupling times are typically sufficient.
- **Cleavage and Deprotection:** After synthesis, cleave the oligonucleotide from the solid support and remove the protecting groups using your standard deprotection protocol (e.g., heating with ammonium hydroxide). The 5-formylindole moiety is stable to these conditions.
- **Purification:** Purify the aldehyde-modified oligonucleotide using standard methods such as HPLC or gel electrophoresis.

Conclusion

5-Formylindole-CE Phosphoramidite is a valuable reagent for the functionalization of synthetic oligonucleotides. Understanding its stability and solubility characteristics is paramount for achieving high-quality synthesis results. By adhering to the recommended storage and handling procedures, and by being mindful of its limited stability in solution, researchers can confidently incorporate this modifier into their oligonucleotide-based applications. The provided protocols offer a framework for the use and stability assessment of this important synthetic building block.

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References

- 1. glenresearch.com [glenresearch.com]
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